

6-Nitroindene: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 6-Nitroindene

Cat. No.: B15439396

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). **6-Nitroindene** is a potent mutagen and should be handled only by trained professionals in a controlled laboratory setting. All users should consult a complete and verified SDS for **6-Nitroindene** before handling this compound.

Introduction

6-Nitroindene is a nitroaromatic compound that has been identified as a potent direct-acting mutagen.^[1] Its chemical structure and properties necessitate stringent safety and handling protocols to minimize exposure and mitigate potential health risks. This guide provides an in-depth overview of the known hazards, recommended safety precautions, and general handling procedures for **6-Nitroindene**, compiled from available scientific literature and safety guidelines for similar hazardous compounds.

Hazard Identification and Classification

While a specific, comprehensive safety data sheet (SDS) for **6-Nitroindene** is not readily available in public databases, its classification as a potent mutagen indicates significant health hazards. Nitroaromatic compounds as a class are known to be toxic and carcinogenic.^{[2][3][4]} The primary route of toxicity for nitroaromatics is through metabolic activation to reactive electrophiles that can form adducts with DNA, leading to mutations.^{[1][5]}

Known Hazards:

- Mutagenicity: **6-Nitroindene** has been shown to be a potent direct-acting mutagen in bacterial assays.[\[1\]](#)
- Carcinogenicity: While specific carcinogenicity data for **6-Nitroindene** is unavailable, many nitroaromatic compounds are considered carcinogenic.[\[6\]](#)
- General Toxicity: Nitroaromatic compounds can be toxic to living organisms.[\[3\]](#)

Physical and Chemical Properties

A summary of the available physical and chemical properties for **6-Nitroindene** is presented in the table below.

Property	Value	Source
Chemical Formula	C ₉ H ₇ NO ₂	[7]
Molecular Weight	161.16 g/mol	[7]
Appearance	Not specified (likely a solid)	
Solubility	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	
Vapor Pressure	Not specified	
Flash Point	Not specified	
Autoignition Temperature	Not specified	

Safety and Handling Precautions

Given the potent mutagenicity of **6-Nitroindene**, all work with this compound must be conducted with the utmost care in a designated and controlled laboratory environment. The following precautions are based on general guidelines for handling highly hazardous chemicals, particularly potent mutagens.[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical. The following PPE is mandatory when handling **6-Nitroindene**:

PPE Type	Specification
Gloves	Double-gloving with chemically resistant gloves (e.g., nitrile) is required. Gloves must be inspected before use and changed frequently.
Eye Protection	Chemical safety goggles or a full-face shield must be worn at all times.
Lab Coat	A dedicated, buttoned lab coat, preferably disposable, should be worn.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of aerosol generation, a respirator may be necessary.

Engineering Controls

- **Designated Work Area:** All work with **6-Nitroindene** must be performed in a designated area, such as a chemical fume hood, that is clearly marked with appropriate warning signs.
- **Ventilation:** A properly functioning and certified chemical fume hood is essential to prevent inhalation exposure.
- **Emergency Equipment:** An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures

- **Avoid Inhalation, Ingestion, and Skin Contact:** Use appropriate PPE and engineering controls to prevent all routes of exposure.
- **Weighing:** Weighing of solid **6-Nitroindene** should be done in a fume hood or a containment glove box to avoid dispersal of dust.

- **Solutions:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Transportation:** Transport **6-Nitroindene** in sealed, shatter-proof secondary containers.
- **Decontamination:** All surfaces and equipment contaminated with **6-Nitroindene** should be decontaminated using a suitable method.
- **Waste Disposal:** All waste contaminated with **6-Nitroindene** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

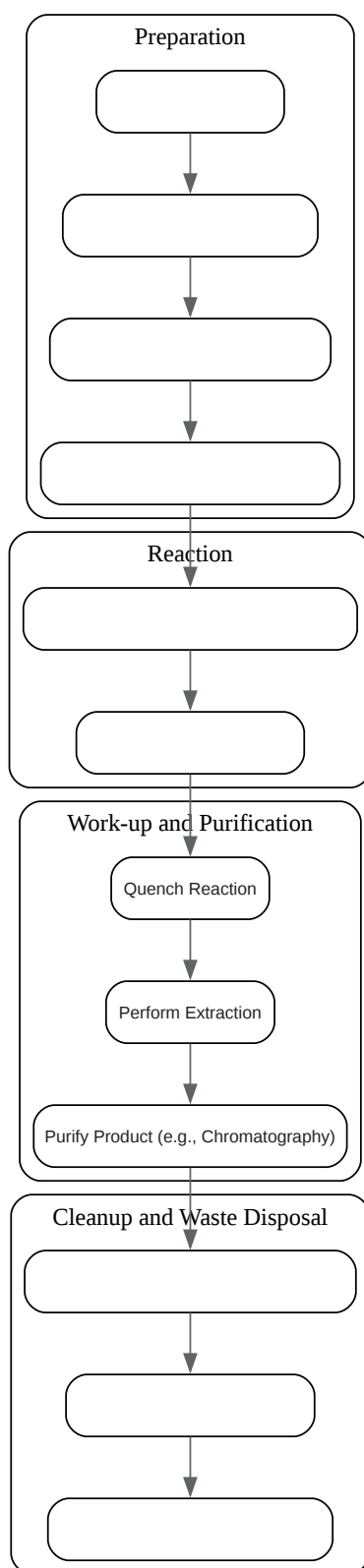
First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols for the synthesis and use of **6-Nitroindene** are not widely available in the public domain. The following represents a generalized workflow for a typical organic synthesis experiment involving a hazardous compound, which should be adapted with specific details for any work with **6-Nitroindene**.

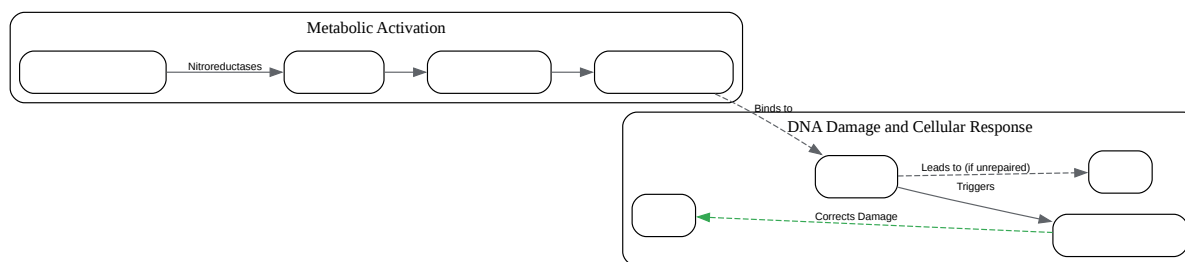


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Caption: Generalized Experimental Workflow for Handling Hazardous Chemicals.

Mechanism of Mutagenicity and Potential Signaling Pathways

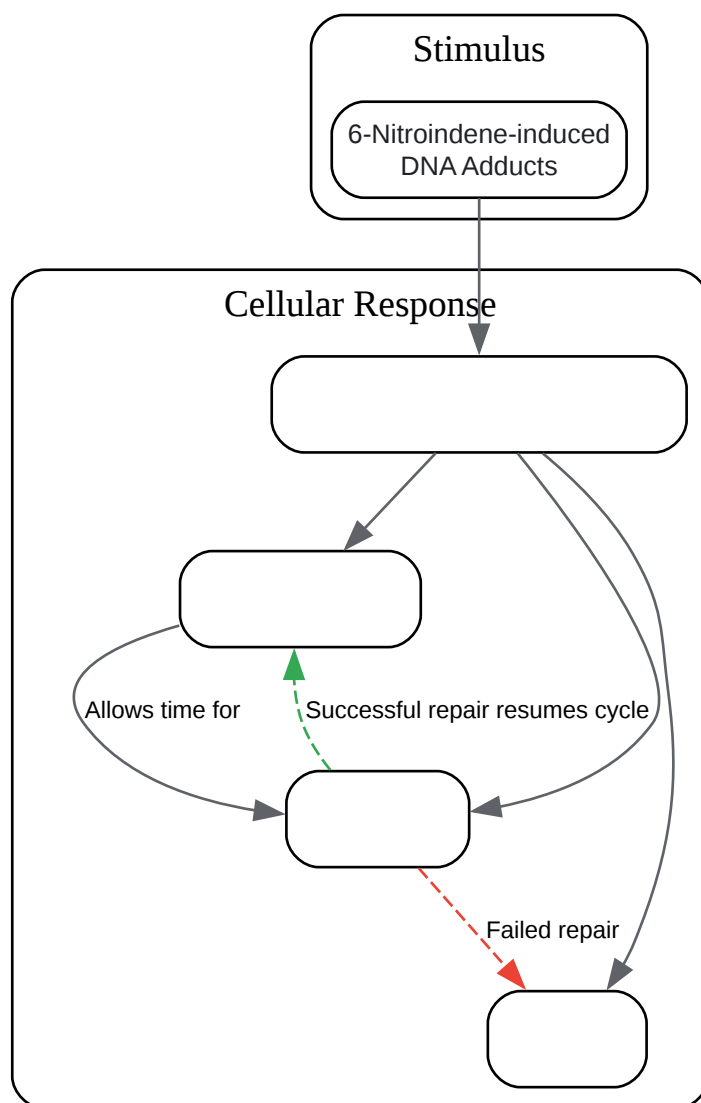
The mutagenicity of nitroaromatic compounds like **6-Nitroindene** is primarily due to their metabolic activation to highly reactive intermediates that can bind to DNA, forming DNA adducts.[1][5] This process can lead to errors during DNA replication and, consequently, mutations. The general pathway for the metabolic activation of nitroaromatic compounds is illustrated below.



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Caption: Metabolic Activation of Nitroaromatic Compounds and DNA Damage.

The formation of DNA adducts by activated **6-Nitroindene** would likely trigger cellular DNA damage response (DDR) pathways. While specific pathways activated by **6-Nitroindene** have not been elucidated, it is plausible that nucleotide excision repair (NER) and other repair mechanisms would be involved in an attempt to remove the bulky adducts from the DNA. If the DNA damage is too extensive to be repaired, the cell may undergo apoptosis (programmed cell death).



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Caption: Potential Cellular Response to **6-Nitroindene**-Induced DNA Damage.

Conclusion

6-Nitroindene is a hazardous chemical that requires stringent safety and handling protocols due to its potent mutagenicity. Researchers, scientists, and drug development professionals must adhere to the principles of good laboratory practice, utilize appropriate personal protective equipment and engineering controls, and be fully aware of the potential risks associated with this compound. Further research is needed to fully characterize the toxicological profile of **6-Nitroindene** and to elucidate the specific cellular pathways affected by its exposure.

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